

# Solubility Data and Reconstitution Guidelines

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## Compound Focus: Batabulin Sodium

CAS No.: 195533-98-3

Cat. No.: S548456

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**Batabulin sodium** has specific solubility characteristics crucial for experimental success. The table below summarizes key data and recommended stock solution preparation methods.

Parameter	Details
Molecular Weight	393.24 g/mol [1]
CAS Number	195533-98-3 [2] [1]
Appearance	Off-white to light yellow solid powder [2] [1]
In Vitro Solubility (DMSO)	~125 mg/mL (~317.87 mM) [2] [1]
Recommended Stock Solution	Dissolve in DMSO to a concentration of 125 mg/mL [1].

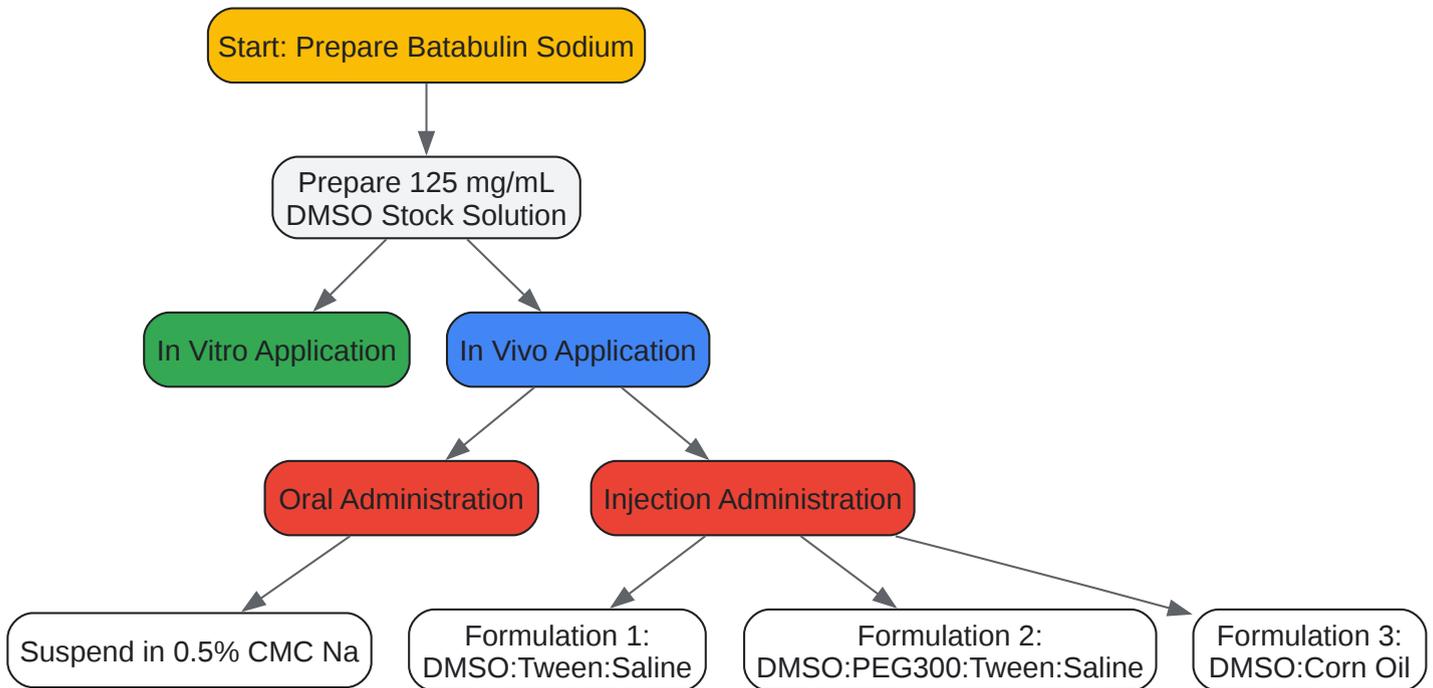
## In Vivo Formulation Protocols

For animal studies, **Batabulin sodium** requires formulation to ensure bioavailability and stability. Here are several validated protocols you can use.

Formulation Number	Composition (v/v)	Preparation Method	Application Notes
<b>Injection 1</b> [2]	DMSO : Tween 80 : Saline = 10 : 5 : 85	Mix 100 µL DMSO stock → add 50 µL Tween 80 → add 850 µL Saline.	Suitable for IP/IV/IM/SC injection.
<b>Injection 2</b> [2]	DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45	Mix 100 µL DMSO → 400 µL PEG300 → 50 µL Tween 80 → 450 µL Saline.	A versatile formulation with good solubility.
<b>Injection 3</b> [2]	DMSO : Corn oil = 10 : 90	Mix 100 µL DMSO stock → add 900 µL Corn oil.	Simple oil-based formulation.
<b>Oral 1</b> [2]	Suspend in 0.5% CMC Na (carboxymethylcellulose sodium)	Add compound to a 0.5% CMC Na solution in water and suspend.	For oral gavage; ensures even suspension.

## Experimental Workflow for Solubility and Formulation

The following diagram outlines the key decision points for preparing and using **Batabulin sodium** in your experiments.



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## Frequently Asked Questions

- **What is the best way to store Batabulin sodium stock solutions?** For long-term storage, keep the powder at  $-20^{\circ}\text{C}$ . Once dissolved in DMSO, aliquot the stock solution and store it at  $-80^{\circ}\text{C}$  for up to 6 months. Avoid repeated freeze-thaw cycles to maintain stability [2] [1].
- **My Batabulin sodium solution has precipitated. What should I do?** Gentle warming and sonication can often re-dissolve precipitated compound. For DMSO stock solutions, ensure you bring them to room temperature and vortex thoroughly before use. If precipitation occurs in an aqueous formulation, consider remaking it and ensure you are following the mixing order precisely (e.g., adding the DMSO stock to the aqueous components slowly while vortexing) [2].
- **Which formulation is recommended for intraperitoneal injection?** All listed injection formulations (1, 2, and 3) are suitable for intraperitoneal (IP) administration. Formulation 1 (DMSO:Tween

80:Saline) is a common and reliable choice for this route [2].

- **How should I handle Batabulin sodium safely?** This product is for research use only and is not for human use. Always refer to the compound's Safety Data Sheet (SDS) for detailed handling and personal protective equipment (PPE) requirements.

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## References

1. Batabulin sodium (T138067 sodium) | Antitumor Agent [medchemexpress.com]
2. | synthetic pentafluorophenyl... | InvivoChem Batabulin sodium [invivochem.com]

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